

A Technical Guide to Methyl (R)-(+)-lactate: Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl (R)-(+)-lactate

Cat. No.: B139472

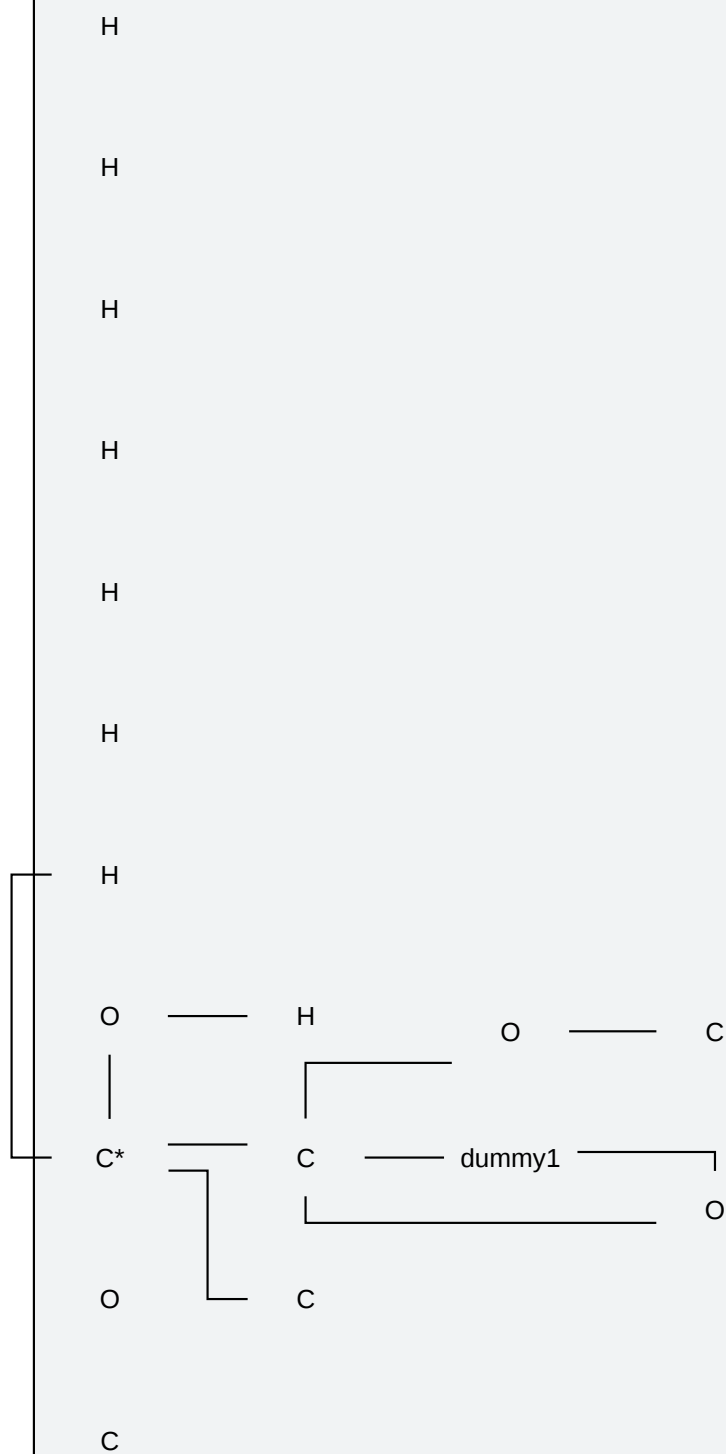
[Get Quote](#)

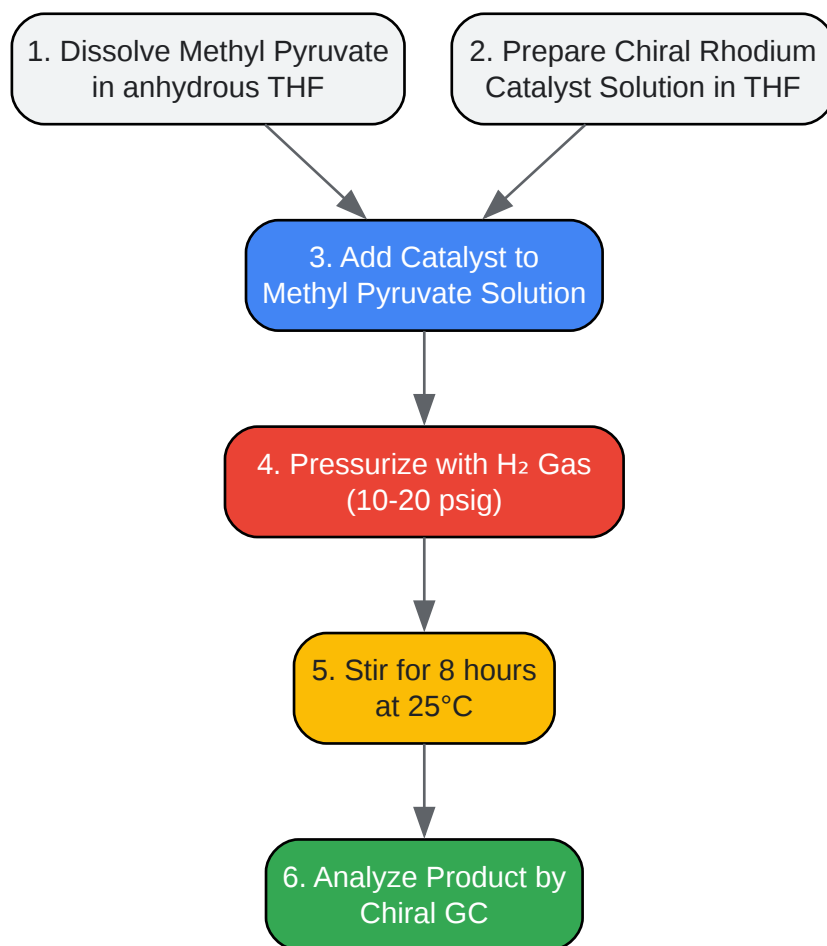
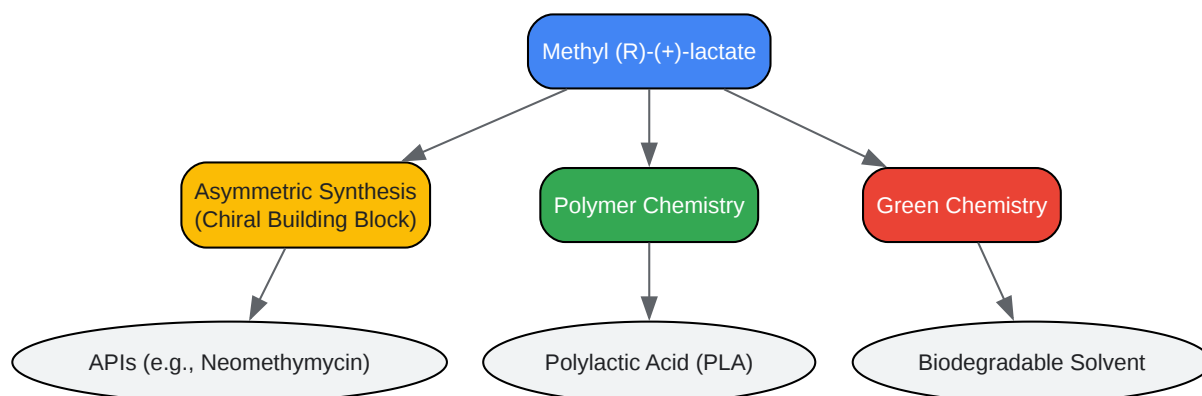
Introduction: **Methyl (R)-(+)-lactate**, a simple chiral ester derived from the methylation of (R)-lactic acid, is a pivotal molecule in modern chemical and pharmaceutical research.[1][2] With the chemical formula $C_4H_8O_3$, this colorless liquid is recognized not only for its role as a versatile chiral building block in asymmetric synthesis but also for its favorable environmental profile.[3] It is considered a green solvent due to its biodegradability, water miscibility, and low toxicity.[2][4] This guide provides an in-depth overview of its molecular structure, physicochemical properties, key applications, and detailed experimental protocols for its synthesis and analysis, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Identification

Methyl (R)-(+)-lactate is the methyl ester of (R)-lactic acid.[5] The "(R)" designation denotes the stereochemical configuration at the chiral center (the carbon atom bonded to the hydroxyl group), and the "(+)" indicates that it is dextrorotatory, meaning it rotates plane-polarized light to the right.

Methyl (R)-(+)-lactate





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl lactate - Wikipedia [en.wikipedia.org]
- 2. Buy Methyl (R)-(+)-lactate | 17392-83-5 [smolecule.com]
- 3. nbinno.com [nbinno.com]
- 4. methyl (R)-lactate|17392-83-5 - MOLBASE Encyclopedia [m.molbase.com]
- 5. (+)-Methyl lactate | C4H8O3 | CID 637514 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to Methyl (R)-(+)-lactate: Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139472#molecular-structure-and-weight-of-methyl-r-lactate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com